

Threne brilliant violet 3b molecular weight

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Compound of Interest

Compound Name: *Threne brilliant violet 3b*

Cat. No.: *B15288705*

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An In-depth Technical Guide to **Threne Brilliant Violet 3B**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and experimental analysis of **Threne Brilliant Violet 3B**. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information on this compound. **Threne Brilliant Violet 3B**, also known by its Colour Index name Vat Violet 9, is a polycyclic vat dye.^{[1][2]} Its primary application lies in the textile industry for dyeing cotton and other cellulosic fibers.^[3] This guide summarizes its key quantitative data, details a relevant experimental protocol for its degradation, and provides visualizations for the experimental workflow.

Molecular and Physicochemical Properties

The fundamental properties of **Threne Brilliant Violet 3B** are summarized below. This data is compiled from comprehensive chemical databases and provides a quantitative foundation for any research involving this molecule.

Property	Value	Source(s)
Molecular Weight	535.39 g/mol	[1][4]
Molecular Formula	C ₃₄ H ₁₅ BrO ₂	[1][5][6]
CAS Number	1324-17-0	[1][2][4]
IUPAC Name	9-bromononacyclo[18.10.2.2 ^{2,5} .0 ^{3,16} .0 ^{4,13} .0 ^{6,11} .0 ^{17,31} .0 ^{21,26} .0 ^{28,32}]tetratriaconta-1(30),2,4,6(11),7,9,13,15,17(31),18,20(32),21,23,25,28,33-hexadecaene-12,27-dione	[5]
Synonyms	C.I. Vat Violet 9, Bromoisoviolanthrone, Indanthren Brilliant Violet 3B	[1][4][6]
Density	1.657 g/cm ³	[6]
XLogP3	8.7 - 8.9	[5][6]
PSA (Polar Surface Area)	34.14 Å ²	[6]

Experimental Protocols

While information on the biological activity or involvement of **Threne Brilliant Violet 3B** in signaling pathways is not available in the current scientific literature, its environmental impact and degradation have been studied. Below is a detailed experimental protocol for the photocatalytic degradation of this dye, a critical process for wastewater treatment in the textile industry.[2][7][8]

Protocol: Photocatalytic Degradation of Threne Brilliant Violet 3B

This protocol is adapted from a study on the degradation and mineralization of Violet-3B dye using a C-N-codoped TiO₂ photocatalyst under visible light.[2][7][8]

Objective: To degrade and mineralize **Threne Brilliant Violet 3B** in an aqueous solution using a photocatalyst and visible light irradiation.

Materials:

- **Threne Brilliant Violet 3B** (Vat Violet 9) powder[2]
- C-N-codoped TiO₂ catalyst[2]
- Deionized water[2]
- Visible halogen lamp (as a light source)[8]
- Magnetic stirrer
- pH meter
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system for concentration measurement
- Total Organic Carbon (TOC) analyzer

Methodology:

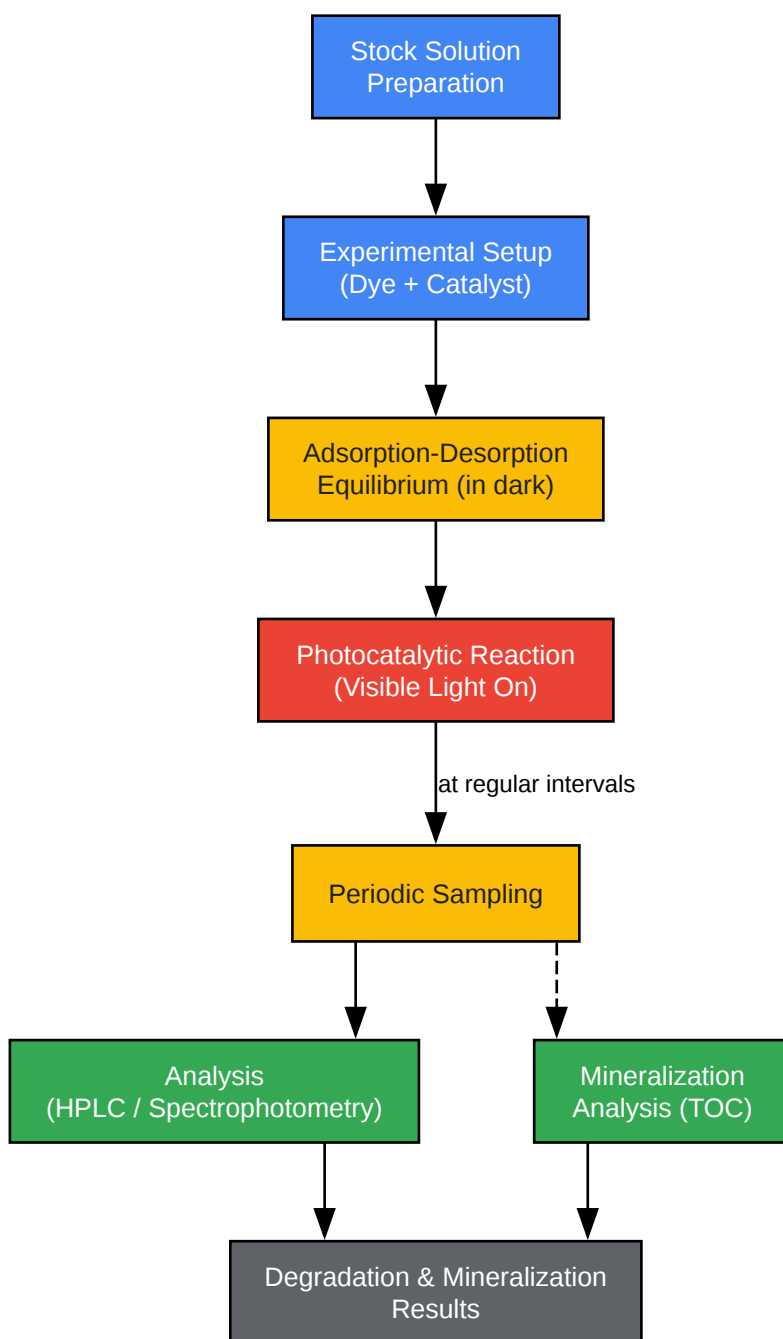
- Preparation of Stock Solution: A stock solution of **Threne Brilliant Violet 3B** (e.g., 100 mg/L) is prepared by dissolving a precise amount of the dye powder in deionized water.[2][7]
- Experimental Setup:
 - A specific volume of the dye solution with a known initial concentration (e.g., 5 mg/L) is placed in a reaction vessel.[2][7]
 - The C-N-codoped TiO₂ catalyst is added to the solution at a specific dosage (e.g., 0.3 g/L). [2][8]
 - The suspension is stirred in the dark for a set period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the dye and the catalyst surface.

- Photocatalytic Reaction:
 - The visible halogen lamp is turned on to initiate the photodegradation process.[8]
 - The solution is continuously stirred to ensure homogeneity.
 - Aliquots of the suspension are withdrawn at regular time intervals (e.g., every 30 minutes for 240 minutes).[8]
- Sample Analysis:
 - The collected aliquots are centrifuged or filtered to remove the catalyst particles.
 - The concentration of the remaining **Threne Brilliant Violet 3B** is measured using a spectrophotometer at its maximum absorbance wavelength or by HPLC.[8]
 - The percentage of degradation is calculated based on the change in dye concentration over time.
- Mineralization Analysis:
 - The extent of mineralization (conversion of the organic dye into CO₂, H₂O, etc.) is determined by measuring the Total Organic Carbon (TOC) of the initial and final samples using a TOC analyzer.[3][8]

Signaling Pathways and Logical Relationships

There is currently no documented evidence to suggest that **Threne Brilliant Violet 3B** is directly involved in specific biological signaling pathways. Its primary characterization is as a synthetic dye for industrial applications.

The logical workflow for the experimental protocol described above can be visualized to better understand the sequence of operations and the relationships between different stages of the experiment.



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Workflow for Photocatalytic Degradation of **Threne Brilliant Violet 3B**.

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